

# Unable to Identify "Antifungal Agent 38" for In-Depth Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Antifungal agent 38

Cat. No.: B12402446

[Get Quote](#)

An extensive search of scientific literature and research databases did not yield a specific, uniquely identifiable compound referred to as "**antifungal agent 38**." The search results indicated that the number "38" appears in various contexts related to antifungal research, but not as a distinct agent.

For instance, "M38" refers to a standard document from the Clinical and Laboratory Standards Institute (CLSI) that provides reference methods for broth dilution antifungal susceptibility testing of filamentous fungi.[1][2] In other cases, "38" is used as a citation number within research papers discussing various antifungal agents. Additionally, some studies mention compounds or nanoparticles with "38" as part of a measurement, such as silver nanoparticles with an average diameter of  $38.5 \pm 18.5$  nm, which were shown to have antifungal properties.[3] Another study identified a strain of *Streptomyces griseofuscus* designated NV-38 that produces an antifungal compound, but detailed morphological data on its effects were not provided.[4]

Without a specific chemical name, trade name, or research code for "**antifungal agent 38**," it is not possible to gather the necessary data to create the requested in-depth technical guide. Information regarding its specific effects on fungal cell morphology, the underlying signaling pathways, and detailed experimental protocols is contingent on the precise identification of the compound.

Therefore, the core requirements of the request, including the summarization of quantitative data into tables and the creation of diagrams for signaling pathways and experimental

workflows, cannot be fulfilled at this time.

To proceed with this request, please provide a more specific identifier for the antifungal agent of interest.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. M38 | Reference Method for Broth Dilution Antifungal Susceptibility Testing of Filamentous Fungi [clsi.org]
- 2. awprotocols.s3.amazonaws.com [awprotocols.s3.amazonaws.com]
- 3. In Vitro Evaluation of the Antifungal Effect of AgNPs on Fusarium oxysporum f. sp. lycopersici - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Unable to Identify "Antifungal Agent 38" for In-Depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12402446#antifungal-agent-38-effect-on-fungal-cell-morphology]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)